

Application Notes and Protocols for Relamorelin TFA Peptide

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Compound of Interest

Compound Name: *Relamorelin tfa*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, storage, and handling of **Relamorelin TFA** (Trifluoroacetate), a synthetic pentapeptide analog of ghrelin. Relamorelin is a potent and selective agonist for the ghrelin/growth hormone secretagogue receptor (GHSR-1a).^{[1][2][3][4][5]} Adherence to these guidelines is crucial for maintaining the peptide's integrity and ensuring reproducible experimental outcomes.

Product Information

- Product Name: **Relamorelin TFA** (also known as RM-131 TFA)
- Molecular Formula: $C_{47}H_{57}N_9O_6S$ (as free base)
- Appearance: Lyophilized white powder
- Purity: Typically >98%
- Salt Form: Trifluoroacetate (TFA)^[6]

Reconstitution of Relamorelin TFA

Proper reconstitution of the lyophilized peptide is a critical first step for its use in any experimental setting. It is recommended to prepare a concentrated stock solution that can be further diluted to the desired working concentration.

2.1. Recommended Solvents and Solubility

Relamorelin TFA is soluble in sterile water.[\[1\]](#)[\[2\]](#)

Solvent	Maximum Recommended Concentration	Notes
Sterile Water	100 mg/mL (110.50 mM)	Ultrasonic treatment may be required for complete dissolution. [1] [2]

2.2. Reconstitution Protocol

- **Equilibration:** Before opening, allow the vial of lyophilized **Relamorelin TFA** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from entering the vial upon opening, which can degrade the peptide.
- **Solvent Preparation:** Use sterile, nuclease-free water for reconstitution.
- **Calculation of Solvent Volume:** To prepare a stock solution of a specific concentration (e.g., 10 mg/mL), use the following formula:

$$\text{Volume of Solvent (mL)} = [\text{Mass of Peptide (mg)} / \text{Desired Concentration (mg/mL)}]$$

- **Reconstitution:** Carefully add the calculated volume of sterile water to the vial.
- **Dissolution:** Gently swirl or vortex the vial to dissolve the peptide. If the peptide does not dissolve completely, a brief sonication in an ultrasonic water bath can be applied.[\[1\]](#)[\[2\]](#) Avoid vigorous shaking, as this can cause aggregation.
- **Sterilization (Optional):** If the reconstituted solution is intended for cell culture or in vivo studies, it can be sterilized by passing it through a 0.22 µm sterile filter.[\[1\]](#)

Storage and Stability

The stability of **Relamorelin TFA** is dependent on the storage conditions.

3.1. Lyophilized Powder

Storage Temperature	Shelf Life	Notes
-20°C	≥ 1 year	Store in a desiccated environment, protected from light.
-80°C	> 1 year	Store in a desiccated environment, protected from light.

3.2. Reconstituted Stock Solutions

To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.

Storage Temperature	Shelf Life	Notes
-20°C	Up to 1 month	Store in tightly sealed vials, protected from light. [1]
-80°C	Up to 6 months	Store in tightly sealed vials, protected from light. [1]

Note: The long-term storage of peptides in solution is generally not recommended. Solutions should be prepared fresh whenever possible.

Experimental Protocols

4.1. In Vitro Calcium Mobilization Assay

Relamorelin TFA potently activates the GHSR-1a receptor, which is a Gq-coupled G protein-coupled receptor (GPCR).[\[7\]](#) This activation leads to an increase in intracellular calcium levels. A calcium mobilization assay is a common method to assess the in vitro activity of Relamorelin.

Methodology:

- Cell Culture: Culture a cell line stably expressing the human GHSR-1a receptor (e.g., HEK293 or CHO cells) in appropriate media.

- **Cell Plating:** Plate the cells in a 96-well or 384-well black, clear-bottom plate at a suitable density and allow them to adhere overnight.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's protocol.
- **Compound Preparation:** Prepare serial dilutions of **Relamorelin TFA** in an appropriate assay buffer.
- **Assay:** Use a fluorescence plate reader (e.g., FLIPR or FlexStation) to measure the change in fluorescence intensity upon the addition of **Relamorelin TFA**.
- **Data Analysis:** Plot the fluorescence response against the log of the **Relamorelin TFA** concentration to generate a dose-response curve and calculate the EC₅₀ value. Relamorelin has been reported to have an EC₅₀ of 0.71 nM in a calcium mobilization assay.[\[1\]](#)[\[2\]](#)

4.2. In Vivo Administration in Rodent Models

Relamorelin has been shown to stimulate food intake and increase body weight in animal models.[\[1\]](#)[\[2\]](#)

Methodology:

- **Dosing Solution Preparation:** On the day of the experiment, thaw an aliquot of the **Relamorelin TFA** stock solution and dilute it to the final desired concentration with sterile saline or another appropriate vehicle.
- **Administration:** Administer **Relamorelin TFA** to the animals via subcutaneous (s.c.) injection or continuous infusion.[\[1\]](#)[\[2\]](#) Doses used in rat models of cancer cachexia ranged from 50-500 nmol/kg/day.[\[1\]](#)[\[2\]](#)
- **Monitoring:** Monitor relevant physiological parameters such as food intake, body weight, and body composition.
- **Control Group:** A vehicle control group should be included in the study design.

Safety and Handling

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Relamorelin TFA**.
- Avoid inhalation of the lyophilized powder.
- In case of contact with skin or eyes, wash immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information.[8]

Visualizations

Signaling Pathway of Relamorelin

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